

An In-depth Technical Guide to Carbanilide: Chemical Structure, Properties, and Biological Significance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbanilide

Cat. No.: B493258

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Carbanilide, chemically known as 1,3-diphenylurea, is a versatile organic compound with a significant role in various scientific domains. It serves as a crucial intermediate in the synthesis of pharmaceuticals and other fine chemicals. Notably, **carbanilide** and its derivatives exhibit interesting biological activities, including cytokinin-like effects in plants and potential as therapeutic agents. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, purification, and spectroscopic characterization of **carbanilide**. Furthermore, it delves into the biological significance of **carbanilide** derivatives, illustrating their interaction with cytokinin signaling pathways and their broader therapeutic potential. Detailed experimental protocols and data are presented to facilitate further research and application in drug development and agricultural sciences.

Chemical Structure and Identification

Carbanilide is a symmetrical diarylurea characterized by a central urea moiety flanked by two phenyl groups.

- IUPAC Name: 1,3-diphenylurea[1]
- Synonyms: **Carbanilide**, N,N'-Diphenylurea, sym-Diphenylurea[2][3]

- Molecular Formula: $C_{13}H_{12}N_2O$ [\[1\]](#)
- SMILES Notation: C1=CC=C(C=C1)NC(=O)NC2=CC=CC=C2[\[1\]](#)
- InChI Key: GWEHVDNNLFDJLR-UHFFFAOYSA-N[\[1\]](#)

Physicochemical Properties

A summary of the key physicochemical properties of **carbanilide** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	212.25 g/mol	[1]
Appearance	White to off-white crystalline solid/powder	[2]
Melting Point	238-241 °C (460-466 °F)	[1] [4]
Boiling Point	260-262 °C (500-504 °F) with decomposition	[2] [4]
Solubility	Sparingly soluble in water (0.15 g/L). Soluble in ethanol, ether, and acetone. Moderately soluble in pyridine.	[1]
pKa (Strongest Acidic)	11.53	
LogP	3.1	
Density	1.239 g/cm ³	[1]

Experimental Protocols

This section provides detailed methodologies for the synthesis, purification, and characterization of **carbanilide**.

Synthesis of Carbanilide from Aniline and Urea

This protocol is adapted from the established method of reacting aniline hydrochloride with urea.^[2]

Materials:

- Aniline hydrochloride
- Urea
- Deionized water
- Ethanol
- Decolorizing carbon

Procedure:

- In a round-bottom flask equipped with a reflux condenser, dissolve 390 g (3 moles) of aniline hydrochloride and 190 g (3.2 moles) of urea in 1500 mL of water.
- Heat the solution to boiling.
- Continue boiling under reflux. After approximately one hour, crystals of **carbanilide** will begin to separate.
- After 1.5 to 2 hours of boiling, the reaction mixture will start to bump, indicating significant crystal formation.
- Rapidly filter the hot mixture by suction filtration and wash the collected crystals with 100 mL of boiling water.
- The filtrate can be chilled to crystallize phenylurea, a side product. The filtrate can be subjected to further cycles of boiling and filtration to maximize the yield of **carbanilide**.
- The crude **carbanilide** is obtained as a solid.

Synthesis of Carbanilide from Phenyl Isocyanate and Aniline

This alternative method involves the reaction of phenyl isocyanate with aniline.

Materials:

- Phenyl isocyanate
- Aniline
- Anhydrous toluene (or other inert solvent like benzene, ether, or acetonitrile)

Procedure:

- In a dry reaction flask, dissolve aniline in an inert solvent.
- Slowly add an equimolar amount of phenyl isocyanate to the aniline solution while stirring. The reaction is typically conducted at a temperature between 20°C and 100°C.
- Continue stirring the reaction mixture for 1 to 60 hours. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC).
- Depending on the concentration, the **carbanilide** product may precipitate out of the solution.
- If a precipitate forms, it can be collected by filtration. If the product remains in solution, the solvent can be removed under reduced pressure.

Purification by Recrystallization

The crude **carbanilide** can be purified by recrystallization from ethanol to obtain colorless needles.^[2]

Materials:

- Crude **carbanilide**
- Ethanol

- Decolorizing carbon

Procedure:

- Dissolve the crude **carbanilide** in a minimum amount of hot ethanol. Approximately 1 liter of ethanol is required for every 25 g of product.[2]
- Add a small amount of decolorizing carbon to the hot solution to remove colored impurities.
- Heat the solution briefly and then perform a hot filtration to remove the decolorizing carbon and any other insoluble impurities.
- Allow the hot filtrate to cool slowly to room temperature, and then further cool in an ice bath to induce crystallization.
- Collect the purified **carbanilide** crystals by suction filtration.
- Wash the crystals with a small amount of cold ethanol to remove any remaining soluble impurities.
- Dry the crystals in a desiccator or a vacuum oven. The melting point of the recrystallized product should be sharp, around 235-238°C.

Spectroscopic Characterization

The identity and purity of the synthesized **carbanilide** can be confirmed using various spectroscopic techniques.

- ¹H NMR Spectroscopy: The proton NMR spectrum of **carbanilide** will show characteristic signals for the aromatic protons of the two phenyl rings and the N-H protons of the urea linkage.
- ¹³C NMR Spectroscopy: The carbon NMR spectrum will display distinct peaks corresponding to the carbonyl carbon of the urea group and the carbons of the phenyl rings.
- Infrared (IR) Spectroscopy: The IR spectrum of **carbanilide** exhibits characteristic absorption bands. Key peaks include N-H stretching vibrations around 3300 cm⁻¹, C=O stretching of the urea group around 1650 cm⁻¹, and aromatic C-H and C=C stretching vibrations.

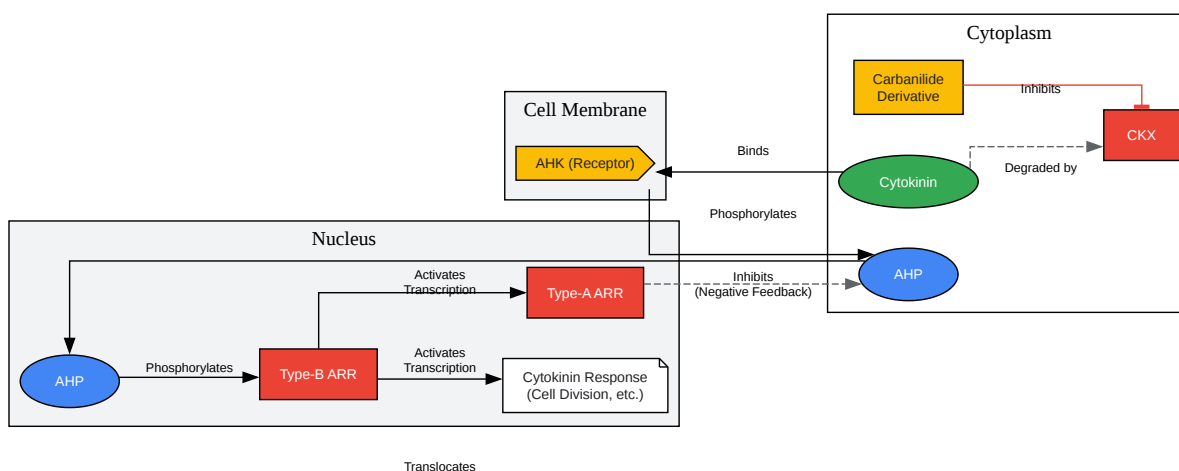
- Mass Spectrometry (MS): The mass spectrum of **carbanilide** will show a molecular ion peak (M^+) at m/z 212, corresponding to its molecular weight.[1] Fragmentation patterns can provide further structural confirmation.

Biological Significance and Signaling Pathways

While **carbanilide** itself is recognized for its cytokinin-like activity in plants, its derivatives have garnered significant attention for their potent and diverse biological activities.[5][6]

Cytokinin Signaling Pathway and the Role of Diphenylurea Derivatives

Cytokinins are a class of plant hormones that regulate cell division and differentiation. The cytokinin signaling pathway is a multi-step phosphorelay system. Diphenylurea derivatives have been shown to act as inhibitors of cytokinin oxidase/dehydrogenase (CKX), an enzyme responsible for cytokinin degradation.[7] By inhibiting CKX, these compounds can increase the endogenous levels of active cytokinins, thereby modulating plant growth and development.

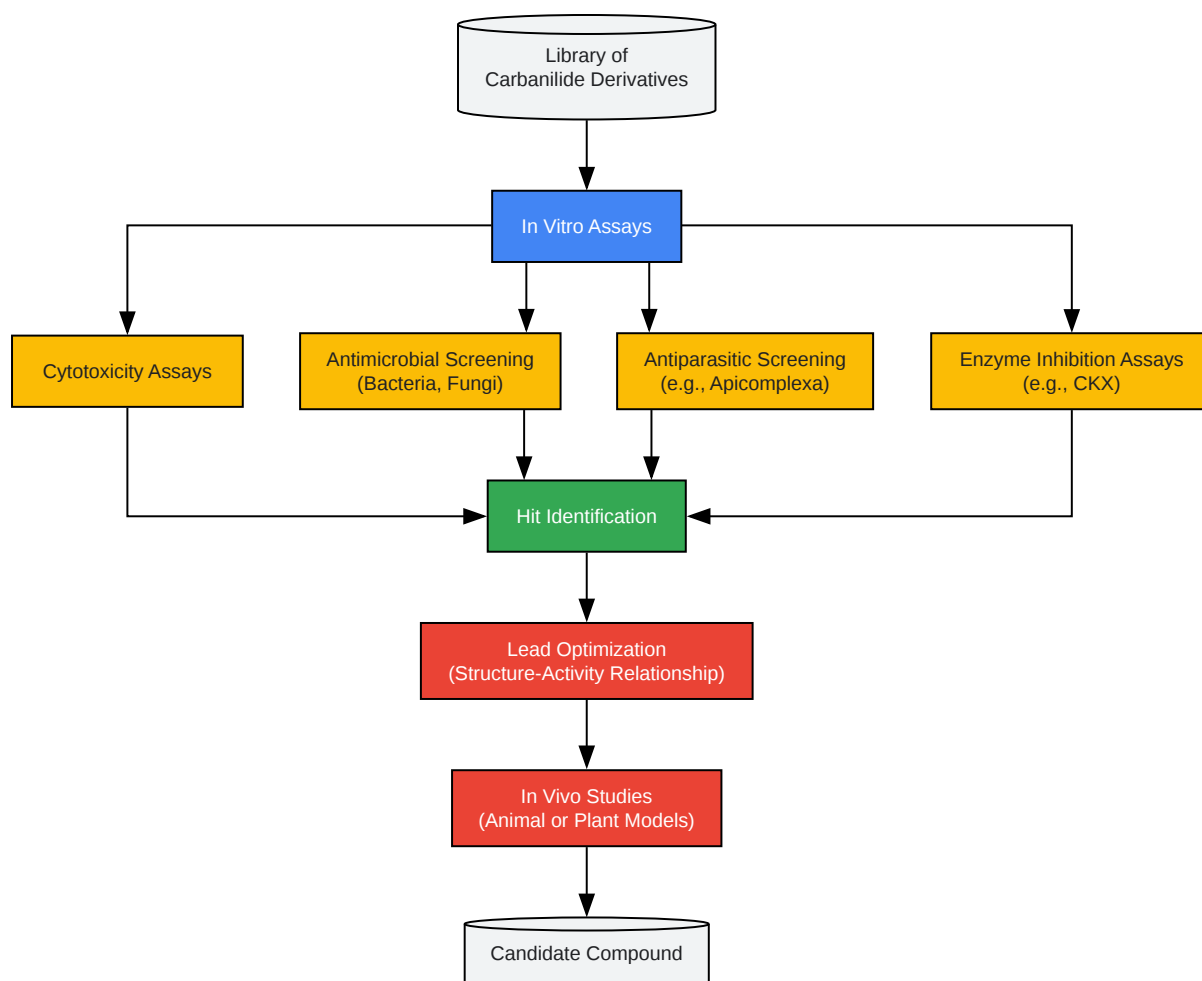


[Click to download full resolution via product page](#)

Caption: Cytokinin signaling pathway and the inhibitory action of **carbanilide** derivatives on CKX.

Logical Workflow for Screening Carbanilide Derivatives

The diverse biological activities of **carbanilide** derivatives necessitate a structured approach for screening and identifying lead compounds for drug development or agricultural applications.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the screening and development of **carbanilide** derivatives.

Conclusion

Carbanilide is a compound of significant chemical and biological interest. Its straightforward synthesis and the diverse bioactivities of its derivatives make it an attractive scaffold for the development of new therapeutic agents and agrochemicals. This guide has provided a detailed overview of its fundamental properties and protocols, intended to serve as a valuable resource for researchers in the fields of chemistry, biology, and drug development. The exploration of **carbanilide**'s structure-activity relationships continues to be a promising area of research with the potential for novel discoveries.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Carbanilide | C₁₃H₁₂N₂O | CID 7595 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. 1,3-Diphenylurea synthesis - chemicalbook [chemicalbook.com]
- 4. researchgate.net [researchgate.net]
- 5. New diphenylurea-derived cytokinin oxidase/ dehydrogenase inhibitors for plant tissue culture | International Society for Horticultural Science [ishs.org]
- 6. Antiparasitic activity of substituted carbanilide complexes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Diphenylurea-derived cytokinin oxidase/dehydrogenase inhibitors for biotechnology and agriculture - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Carbanilide: Chemical Structure, Properties, and Biological Significance]. BenchChem, [2025]. [Online PDF].

Available at: [<https://www.benchchem.com/product/b493258#carbanilide-chemical-structure-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com